

molecular formula and weight of lithium chloride hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium chloride hydrate*

Cat. No.: *B090770*

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An In-Depth Technical Guide to Lithium Chloride Hydrate

This technical guide provides a comprehensive overview of the molecular formula, molecular weight, and physicochemical properties of lithium chloride and its various hydrated forms. It is intended for researchers, scientists, and drug development professionals who utilize this compound in their work. This document includes detailed experimental protocols for characterization, quantitative data presented in structured tables, and diagrams of relevant processes.

Molecular Formula and Weight

Lithium chloride is a hygroscopic salt that readily absorbs moisture from the atmosphere to form various hydrates.^[1] The degree of hydration is dependent on environmental conditions such as humidity and temperature. The most common hydrated forms are the monohydrate, dihydrate, and trihydrate. The molecular formulas and corresponding molecular weights of anhydrous lithium chloride and its primary hydrates are summarized in the table below.

Compound Name	Molecular Formula	Molecular Weight (g/mol)
Anhydrous Lithium Chloride	LiCl	42.39
Lithium Chloride Monohydrate	LiCl·H ₂ O	60.41[2][3][4][5]
Lithium Chloride Dihydrate	LiCl·2H ₂ O	78.4[6]
Lithium Chloride Trihydrate	LiCl·3H ₂ O	96.5[7]

Physicochemical Properties

Lithium chloride and its hydrates are white crystalline solids that are highly soluble in water.[4] [8] The anhydrous form has a melting point of 614 °C.[3] The hydrated forms will lose water upon heating; for instance, the monohydrate dehydrates at temperatures above 98 °C.[1] The hygroscopic nature of lithium chloride makes it a useful desiccant.[1][8][9]

Experimental Protocols

Determination of Water Content by Karl Fischer Titration

Objective: To quantify the water content in a sample of **lithium chloride hydrate**.

Methodology:

- **Instrument Setup:** A calibrated Karl Fischer titrator is used. The titrant is a standardized Karl Fischer reagent.
- **Sample Preparation:** A known mass of the **lithium chloride hydrate** sample is accurately weighed and introduced into the titration vessel containing a suitable solvent (e.g., anhydrous methanol).
- **Titration:** The sample is titrated with the Karl Fischer reagent. The endpoint is detected potentiometrically.
- **Calculation:** The water content is calculated based on the volume of titrant consumed and the known titer of the Karl Fischer reagent. The result is expressed as a percentage of the total mass of the sample.

Thermogravimetric Analysis (TGA)

Objective: To determine the water content and thermal stability of **lithium chloride hydrate**.

Methodology:

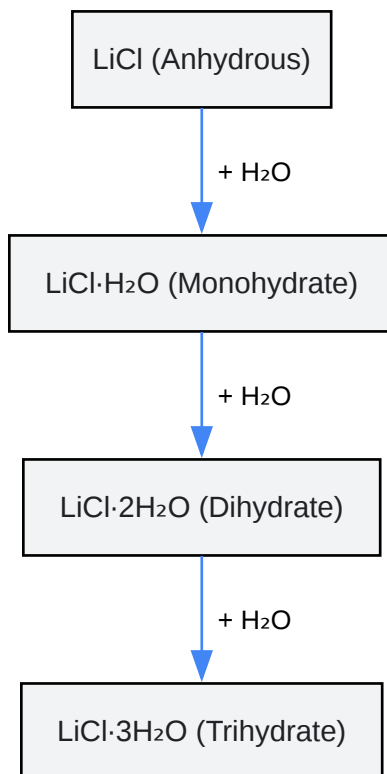
- **Instrument Setup:** A thermogravimetric analyzer is calibrated for temperature and mass.
- **Sample Preparation:** A small, accurately weighed amount of the **lithium chloride hydrate** is placed in a tared TGA pan.
- **Analysis:** The sample is heated at a controlled rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen). The mass of the sample is monitored as a function of temperature.
- **Data Interpretation:** The resulting TGA curve will show distinct mass loss steps corresponding to the dehydration of the different hydrate forms. The temperature at which these losses occur provides information on the thermal stability of the hydrates. The percentage of mass loss at each step corresponds to the amount of water in that hydrate form.

Visualizing Chemical and Experimental Processes

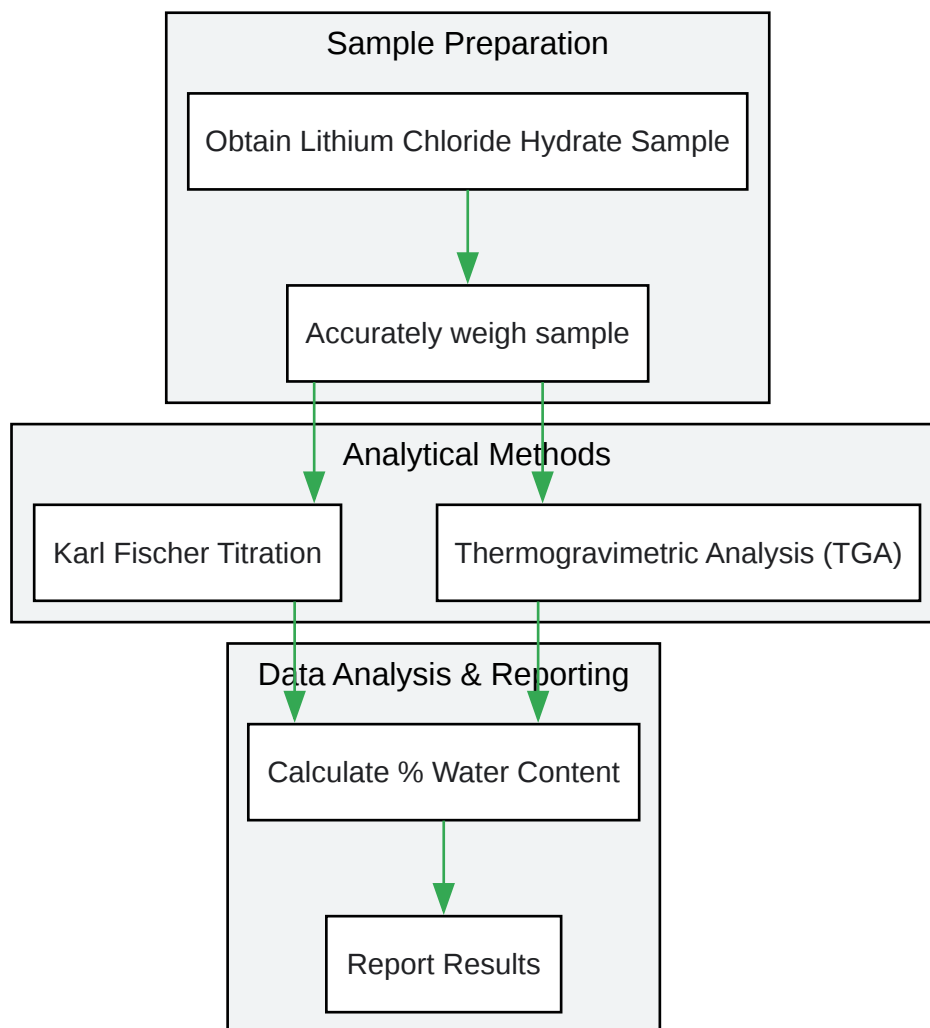
Hydration Pathway of Lithium Chloride

The following diagram illustrates the sequential hydration of anhydrous lithium chloride to its various hydrated forms upon exposure to moisture.

Hydration Pathway of Lithium Chloride



Workflow for Water Content Analysis of Lithium Chloride Hydrate



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References

- 1. chemimpex.com [chemimpex.com]
- 2. Lithium chloride, monohydrate | $\text{CLi}\cdot\text{H}_2\text{O}$ | CID 23681138 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. americanelements.com [americanelements.com]
- 4. Cas 85144-11-2, LITHIUM CHLORIDE HYDRATE | lookchem [lookchem.com]
- 5. Lithium chloride monohydrate | lookchem [lookchem.com]
- 6. Lithium chloride--water (1/1/2) | ClH_4LiO_2 | CID 71350318 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Lithium chloride trihydrate | ClH_6LiO_3 | CID 23702964 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. LITHIUM CHLORIDE MONOHYDRATE - Ataman Kimya [atamanchemicals.com]
- 9. Lithium chloride - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [molecular formula and weight of lithium chloride hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090770#molecular-formula-and-weight-of-lithium-chloride-hydrate]

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